

A Comprehensive Technical Guide to the Physical Properties of 3-Oxetyl Tosylate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-Oxetyl tosylate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **3-Oxetyl tosylate**, a versatile reagent in organic synthesis. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical and Chemical Properties

3-Oxetyl tosylate, also known as p-Toluenesulfonic acid 3-oxetanyl ester or 3-Oxetanyl 4-methylbenzenesulfonate, is a white to off-white crystalline solid.^[1] Its chemical structure features an oxetane ring and a tosylate group, which confers its utility as an effective intermediate in a variety of chemical transformations.^[1]

Quantitative Physical Property Data

The following table summarizes the key quantitative physical and chemical properties of **3-Oxetyl tosylate**.

Property	Value	Reference
CAS Number	26272-83-3	[1][2][3]
Molecular Formula	C ₁₀ H ₁₂ O ₄ S	[1][2][3]
Molecular Weight	228.26 g/mol	[1][2][3]
Melting Point	83 - 89 °C	[1]
Boiling Point	372 °C	[1][2]
Density	1.34 g/cm ³	[1]
Appearance	White to orange to green crystalline powder	[1]
Purity	≥ 98% (GC)	[1]
Storage Conditions	2 - 8 °C	[1]

Experimental Protocols for Physical Property Determination

The following sections detail generalized, standard laboratory procedures for the determination of the key physical properties of solid organic compounds like **3-Oxetyl tosylate**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. It is a crucial indicator of purity, with pure compounds typically exhibiting a sharp melting range.[4]

Methodology:

- A small, finely ground sample of the solid is packed into a capillary tube to a height of 2-3 mm.[5]
- The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.[4][5]

- The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) to ensure thermal equilibrium.[5]
- The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is the melting point of the substance.[4][5]

Boiling Point Determination

For high-boiling point solids that can be melted without decomposition, the boiling point can be determined using a micro-scale method after the substance is in its liquid state.

Methodology:

- A small amount of the substance is placed in a small test tube or fusion tube.[6][7]
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[6][7]
- The test tube is attached to a thermometer and heated in a suitable heating bath (e.g., a Thiele tube filled with mineral oil or an aluminum block).[6][8]
- As the temperature rises, air trapped in the capillary tube expands and escapes as a slow stream of bubbles.[8]
- Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.[8]
- The heating is then discontinued, and the apparatus is allowed to cool.[8]
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[8]

Density Determination of a Solid

The density of a solid is its mass per unit volume. For a crystalline solid, this can be determined by the displacement method.[9]

Methodology:

- The mass of a sample of the solid is accurately measured using an analytical balance.[10]
- A graduated cylinder is partially filled with a liquid in which the solid is insoluble (e.g., water, if appropriate, or an organic solvent). The initial volume of the liquid is recorded.[9]
- The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and that no air bubbles are trapped.[9]
- The new volume of the liquid in the graduated cylinder is recorded. The difference between the final and initial volumes represents the volume of the solid.[9]
- The density is calculated by dividing the mass of the solid by its determined volume.[10]

General Synthetic Workflow

3-Oxetyl tosylate is typically synthesized from 3-oxetanol and p-toluenesulfonyl chloride. The following diagram illustrates a general workflow for the tosylation of an alcohol, which is the fundamental reaction for producing tosylates like **3-Oxetyl tosylate**.[\[11\]](#)[\[12\]](#)

Caption: General workflow for the synthesis of a tosylate from an alcohol.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 3-Oxetyl Tosylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8518307#what-are-the-physical-properties-of-3-oxetyl-tosylate]

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